An In-Depth Technical Guide to 3-Methylphosphinicopropionic Acid (3-MPPA)

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Compound of Interest

Compound Name:	*3-Methylphosphinicopropionic Acid*
CAS No.:	*15090-27-4*
Cat. No.:	*B041473*

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Abstract

3-Methylphosphinicopropionic acid (3-MPPA), a primary metabolite of the widely used herbicide glufosinate, is of increasing interest to the scientific community. This document provides a comprehensive technical overview of 3-MPPA, including its chemical properties, metabolic formation, and analytical methodologies for its detection and quantification. This guide also delves into the known biological effects of 3-MPPA, summarizing available toxicological data and exploring its potential interactions with cellular signaling pathways. Detailed experimental protocols and quantitative data are presented to support researchers in their investigations of this compound.

Introduction

3-Methylphosphinicopropionic acid (3-MPPA), also known as 3-(hydroxymethylphosphinyl)propionic acid, is the principal degradation product of the herbicide glufosinate in plants, soil, and various organisms. Glufosinate itself is a broad-spectrum herbicide that acts by inhibiting glutamine synthetase.[1] The presence of 3-MPPA in

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environmental and biological samples is a key indicator of glufosinate exposure and metabolism.[2] While often mentioned in the context of pesticide residue analysis, the intrinsic biological activities and toxicological profile of 3-MPPA are areas of growing research. This guide aims to consolidate the current knowledge on 3-MPPA to facilitate further research and understanding of its properties and potential implications for human health and the environment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methylphosphinicopropionic Acid** is presented in the table below.

Property	Value
CAS Number	15090-23-0
Molecular Formula	$C_4H_9O_4P$
Molecular Weight	152.09 g/mol [3]
Appearance	White Solid[4]
Melting Point	Approximately 95°C (decomposes)
SMILES	CP(O)(=O)CCC(O)=O[3]
Storage Temperature	2-8°C[3]

Metabolism of Glufosinate to 3-MPPA

The formation of 3-MPPA is a critical step in the environmental and biological degradation of glufosinate. In soil and plants, glufosinate is primarily metabolized to 3-MPPA.[5] This degradation is largely mediated by microbial activity in the soil.[5] While the complete enzymatic pathway is not fully elucidated in all organisms, the transformation involves the deamination and subsequent oxidation of the glufosinate molecule.

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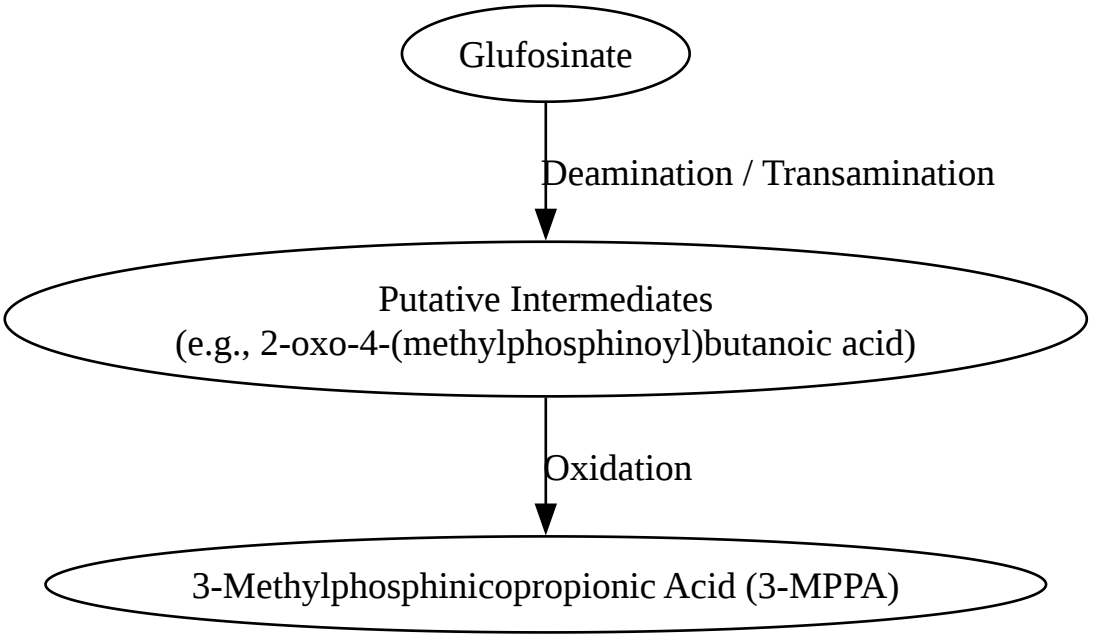

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Biological Effects and Toxicology

The biological effects of 3-MPPA are an area of active investigation. Some studies have suggested that 3-MPPA may possess intrinsic biological activity. One source indicates that 3-MPPA has been shown to inhibit the growth of bacteria by inhibiting the synthesis of DNA and RNA; however, detailed studies and protocols to confirm this are not widely available.[3]

A study on a structurally different compound, pyropheophorbide-a methyl ester (MPPa), in the context of photodynamic therapy (PDT), demonstrated an impact on the Akt/NF-κB signaling pathway in breast cancer cells, leading to reduced migration and invasion.[4] It is important to note that this finding relates to MPPa and not 3-MPPA, and any extrapolation of these results should be done with caution. Further research is needed to determine if 3-MPPA has any effect on key mammalian signaling pathways such as mTOR, MAPK, or NF-κB.

Toxicological data specifically for 3-MPPA is limited. Most available data pertains to the parent compound, glufosinate. Regulatory agencies consider the toxicity of major metabolites like 3-MPPA in the overall risk assessment of the parent herbicide.

Experimental Protocols

Synthesis of **3-Methylphosphinicopropionic Acid**

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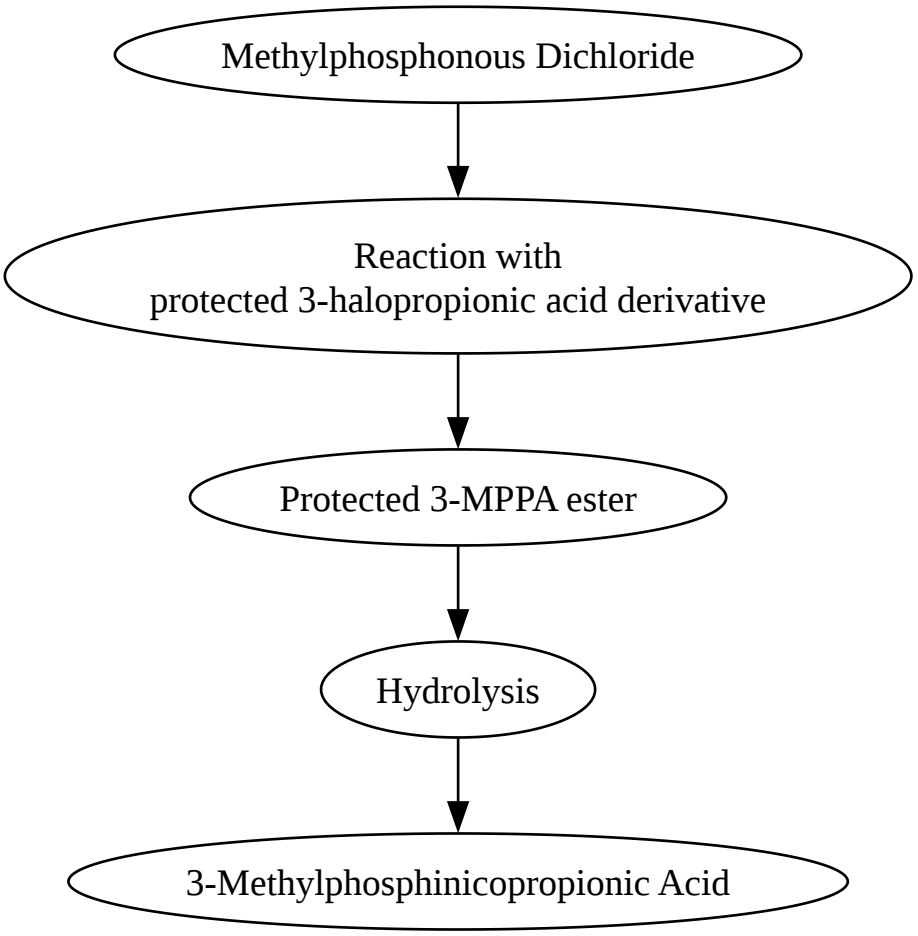
A detailed, publicly available, peer-reviewed synthesis protocol for 3-MPPA is not readily found. However, a plausible synthetic route can be inferred from general organophosphorus chemistry. A potential approach could involve the reaction of a methylphosphonous dihalide with a protected 3-halopropionic acid derivative, followed by hydrolysis.

Note: This is a hypothetical pathway and requires experimental validation.



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Analytical Methods for Quantification of 3-MPPA

The analysis of 3-MPPA in various matrices is typically performed using chromatographic methods coupled with mass spectrometry.

5.2.1. Sample Preparation and Extraction

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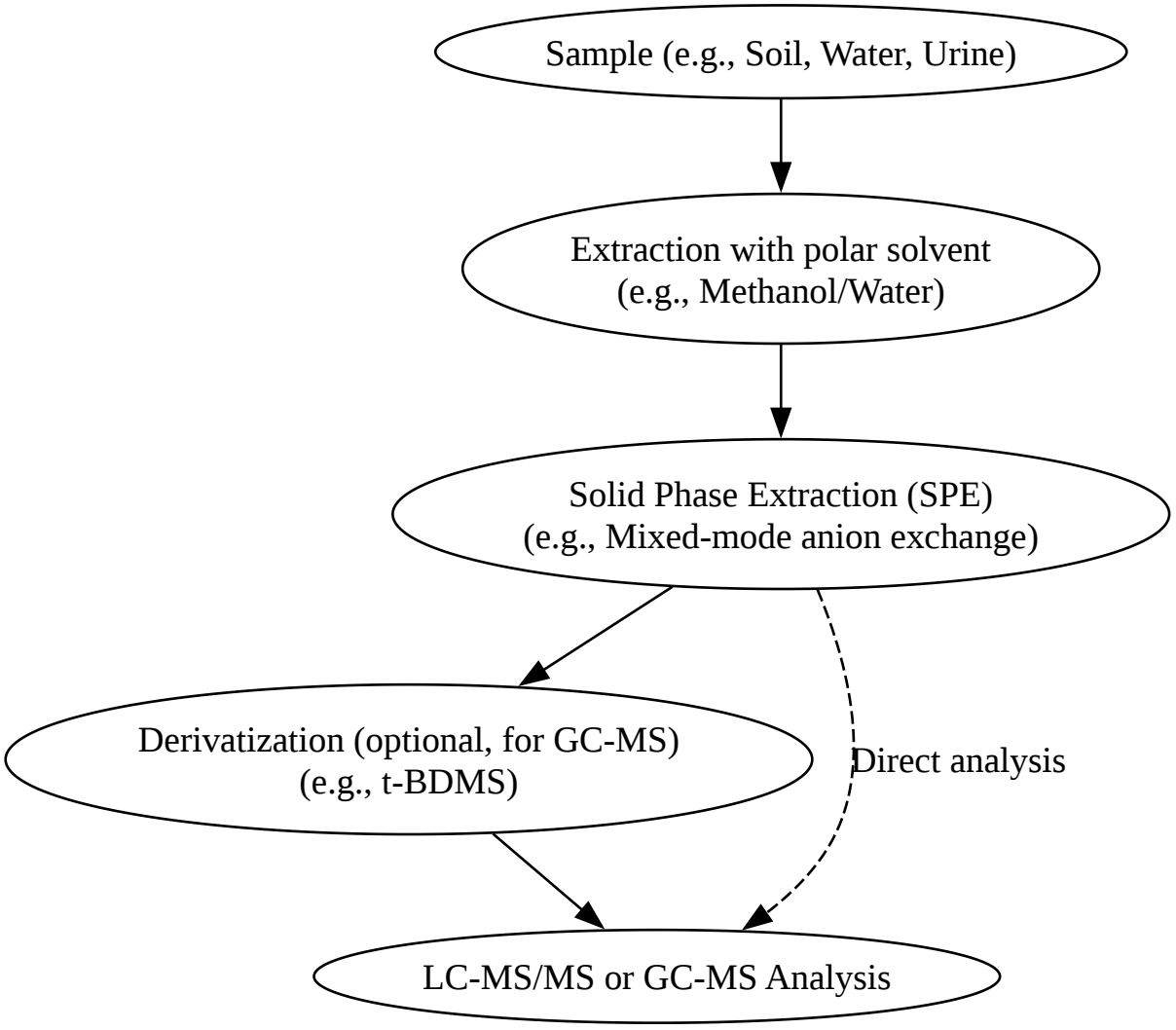
A general workflow for the extraction of 3-MPPA from biological or environmental samples is outlined below.



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Protocol: Extraction from Human Serum for GC-MS Analysis[6]

- Sample Preparation: To 1 mL of human serum, add an internal standard.
- Solid-Phase Extraction (SPE):
  - Condition a mixed-mode SPE cartridge (anion exchange and weak nonpolar interaction) with methanol and water.

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- Load the serum sample onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute 3-MPPA and glufosinate with an appropriate solvent.

- Derivatization:
  - Evaporate the eluate to dryness.
  - Add N-methyl-N-(tert-butyldimethylsilyl)trifluoroacetamide (MTBSTFA) and incubate to form the tert-butyldimethylsilyl (t-BDMS) derivatives.
- GC-MS Analysis:
  - Inject the derivatized sample into the GC-MS system.
  - Use a suitable capillary column (e.g., DB-5ms).
  - Employ a temperature program to achieve separation.
  - Detect and quantify using mass spectrometry in selected ion monitoring (SIM) mode.

5.2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and specific method for the direct analysis of 3-MPPA without derivatization.

Protocol: UPLC-MS/MS Analysis in Human Blood[7]

- Extraction (QuPPe Method):
  - To a blood sample, add an extraction solvent (e.g., methanol with formic acid).
  - Vortex and centrifuge to precipitate proteins and extract the analytes.
- Cleanup:
  - Use a cleanup sorbent (e.g., PRiME HLB) to remove matrix components.

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- UPLC-MS/MS Analysis:
  - Inject the cleaned extract onto a suitable UPLC column (e.g., a column designed for polar pesticides).
  - Use a gradient elution with a mobile phase containing an acidic modifier (e.g., formic acid).
  - Detect and quantify using a tandem mass spectrometer in multiple reaction monitoring (MRM) mode.

Assay for Inhibition of Bacterial DNA Synthesis

While a specific protocol for 3-MPPA is not readily available, a general assay to screen for inhibitors of bacterial DNA synthesis can be adapted.

Protocol: General Bacterial DNA Synthesis Inhibition Assay

- Bacterial Culture: Grow a bacterial strain of interest (e.g., E. coli) to mid-log phase in a suitable broth medium.
- Treatment: Aliquot the bacterial culture into a 96-well plate. Add varying concentrations of the test compound (3-MPPA) to the wells. Include a positive control (a known DNA synthesis inhibitor, e.g., ciprofloxacin) and a negative control (vehicle).
- Labeling: Add a radiolabeled DNA precursor (e.g., [^{3}H]-thymidine) to each well and incubate for a defined period to allow for incorporation into newly synthesized DNA.
- Precipitation and Washing: Stop the incorporation by adding cold trichloroacetic acid (TCA). Harvest the precipitated DNA onto glass fiber filters and wash extensively with TCA and ethanol to remove unincorporated label.
- Quantification: Measure the radioactivity on the filters using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition of DNA synthesis for each concentration of 3-MPPA compared to the negative control. Determine the IC_{50} value (the concentration that causes 50% inhibition).

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Quantitative Data

The following tables summarize quantitative data related to the analytical detection of 3-MPPA.

Table 1: Limits of Detection (LOD) and Quantification (LOQ) for 3-MPPA in Various Matrices

Matrix	Analytical Method	LOD	LOQ	Reference
Human Blood	UPLC-MS/MS	0.01 mg/L	-	[7]
Human Serum	GC-MS	1 pg (on-column)	-	[6]
Soil	GC-FPD	0.005 mg/L	0.02 mg/kg	[5]

Conclusion

3-Methylphosphinicopropionic acid is a significant metabolite of the herbicide glufosinate, and its detection serves as a reliable biomarker of exposure. While sensitive analytical methods for its quantification are well-established, there remain notable gaps in the understanding of its biological activity, particularly in mammalian systems. The potential for 3-MPPA to inhibit bacterial DNA and RNA synthesis warrants further investigation with detailed experimental validation. For drug development professionals, the lack of data on its interaction with key signaling pathways such as mTOR, MAPK, and NF-κB highlights a critical area for future research to fully assess its toxicological and pharmacological profile. The synthesis of 3-MPPA also requires the development and publication of a robust and reproducible protocol to facilitate its study. This technical guide provides a foundation for researchers to build upon in their efforts to comprehensively characterize this important metabolite.

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